

TYRA-200 solubility and stability issues

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Compound of Interest

Compound Name: TYRA-200

Cat. No.: B15544667

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TYRA-200 Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential guidance for researchers utilizing **TYRA-200** in their experiments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address potential challenges related to the solubility and stability of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **TYRA-200** and what is its mechanism of action?

A1: **TYRA-200** is an orally bioavailable inhibitor of the fibroblast growth factor receptor (FGFR) types 1, 2, and 3.^{[1][2]} It is a next-generation covalent inhibitor designed to target both wild-type FGFR2 and clinically identified acquired resistance mutations that can arise during cancer treatment.^{[3][4]} By binding to and inhibiting FGFR1/2/3, **TYRA-200** blocks the downstream signaling pathways that can contribute to tumor cell proliferation.^[1]

Q2: In which types of studies is **TYRA-200** currently being investigated?

A2: **TYRA-200** is being evaluated in a Phase 1 clinical study for patients with advanced or metastatic intrahepatic cholangiocarcinoma and other solid tumors that have activating FGFR2

gene alterations.[4][5][6]

Q3: My **TYRA-200** powder appears as a thin film or is not visible in the vial. Is the vial empty?

A3: This is a common occurrence with lyophilized compounds, especially in small quantities. The compound may be present as a thin, transparent film on the bottom or walls of the vial. Before assuming the vial is empty, please proceed with the recommended dissolution protocol.
[7]

Q4: What are the recommended storage conditions for **TYRA-200**?

A4: For solid **TYRA-200**, it is recommended to store it under the conditions specified in the Certificate of Analysis. Generally, storage at room temperature is acceptable in the continental US, but this may vary elsewhere.[2] For stock solutions, it is advisable to store them in tightly sealed vials at -20°C or -80°C to minimize degradation. Avoid repeated freeze-thaw cycles.

Troubleshooting Guide: Solubility Issues

Poor aqueous solubility is a common characteristic of kinase inhibitors. If you encounter issues with dissolving **TYRA-200**, please consult the following guide.

Issue 1: **TYRA-200** does not dissolve in aqueous buffers (e.g., PBS, cell culture media).

- Cause: Kinase inhibitors are often hydrophobic and have limited solubility in aqueous solutions.
- Solution: Do not attempt to dissolve **TYRA-200** directly in aqueous buffers. First, prepare a concentrated stock solution in an organic solvent like Dimethyl Sulfoxide (DMSO).[8][9] This stock solution can then be serially diluted into your aqueous experimental medium to the desired final concentration.

Issue 2: The DMSO stock solution of **TYRA-200** appears cloudy or has visible precipitates.

- Cause: The solubility limit of **TYRA-200** in DMSO may have been exceeded, or the compound has precipitated out of solution due to improper storage.
- Solution:

- Gentle Warming: Warm the solution in a 37°C water bath for 5-10 minutes and vortex thoroughly.[\[7\]](#)[\[8\]](#)
- Sonication: Brief sonication can also help to break up any precipitate and aid in dissolution.
- Lower Concentration: If precipitation persists, you may need to prepare a new stock solution at a lower concentration. Do not use a solution with visible precipitates in your experiments, as this will lead to inaccurate results.[\[7\]](#)

Issue 3: Precipitation occurs when diluting the DMSO stock solution into an aqueous buffer.

- Cause: The final concentration of **TYRA-200** in the aqueous solution is above its solubility limit.
- Solution:
 - Decrease Final Concentration: The most straightforward approach is to lower the final working concentration of **TYRA-200** in your experiment.
 - Increase Co-solvent Percentage: If your experimental design allows, increasing the percentage of DMSO in the final aqueous solution (e.g., up to 0.5%) can help maintain solubility. However, always check the tolerance of your cell line or assay to the final DMSO concentration.
 - Use of Surfactants: In some in vitro applications, a small amount of a biocompatible surfactant, such as Tween 80 (e.g., 0.01-0.1%), can help to maintain the compound in solution.

Data Presentation

Table 1: Illustrative Solubility of TYRA-200 in Common Solvents

Solvent	Illustrative Solubility (at 25°C)
DMSO	≥ 50 mg/mL
Ethanol	~5 mg/mL
Methanol	~2 mg/mL
Water	< 0.1 mg/mL
PBS (pH 7.4)	< 0.1 mg/mL

Note: The data in this table is illustrative and based on the typical properties of similar kinase inhibitors. Please refer to the compound-specific Certificate of Analysis for precise solubility data.

Table 2: Illustrative Stability of TYRA-200 in DMSO Stock Solution (10 mM)

Storage Temperature	Stability (Illustrative)
-80°C	Stable for ≥ 6 months
-20°C	Stable for ≥ 3 months
4°C	Stable for up to 1 week
Room Temperature	Prone to degradation; use fresh

Note: The data in this table is illustrative. It is strongly recommended to prepare fresh dilutions from frozen stock for each experiment and to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 10 mM TYRA-200 Stock Solution in DMSO

Materials:

- TYRA-200 powder

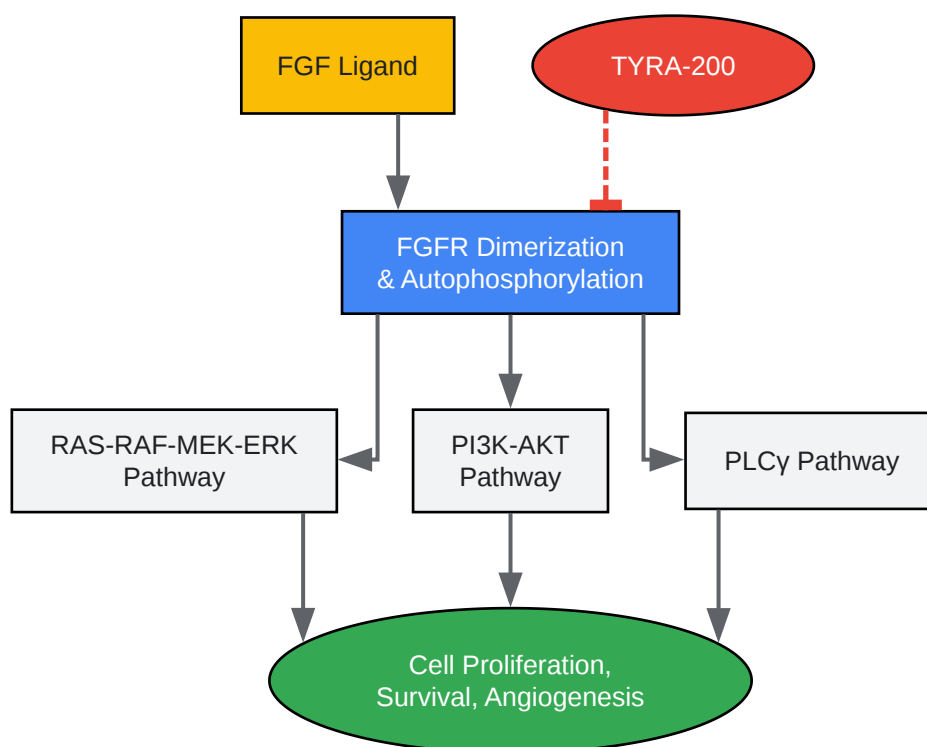
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath (optional)

Procedure:

- **Calculate Required Mass:** Determine the mass of **TYRA-200** needed to prepare the desired volume of a 10 mM stock solution. (Mass = 10 mmol/L * Volume (L) * Molecular Weight of **TYRA-200** (g/mol)).
- **Weigh Compound:** Carefully weigh the calculated amount of **TYRA-200** powder and place it in a sterile vial.
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial.
- **Dissolution:** Tightly cap the vial and vortex the solution for 2-5 minutes until the powder is completely dissolved.
- **Gentle Warming (if necessary):** If the compound does not fully dissolve, warm the vial in a 37°C water bath for 5-10 minutes, followed by vortexing.^{[7][8]}
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Visualizations

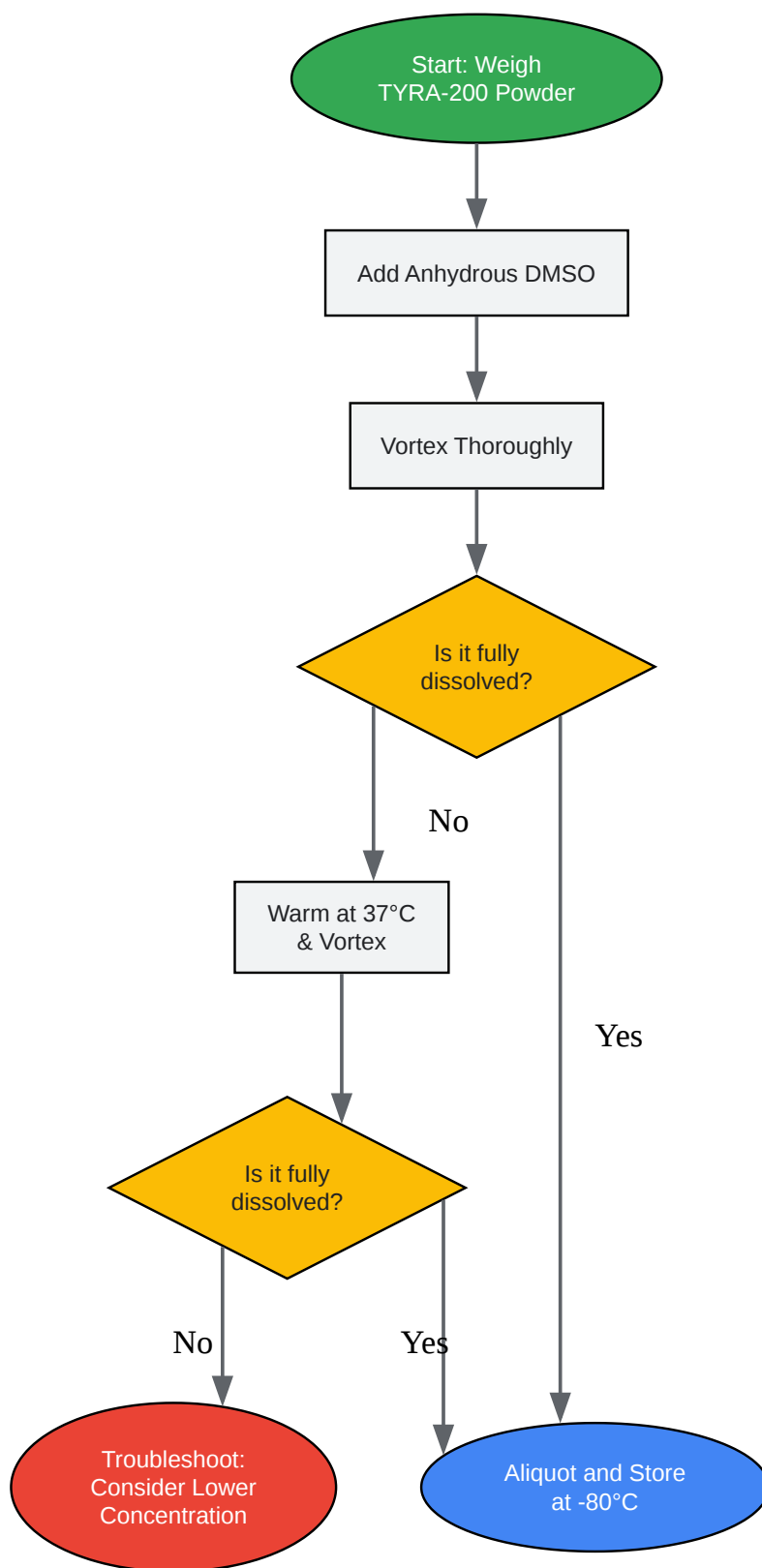
Signaling Pathway



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Caption: Simplified FGFR signaling pathway and the inhibitory action of **TYRA-200**.

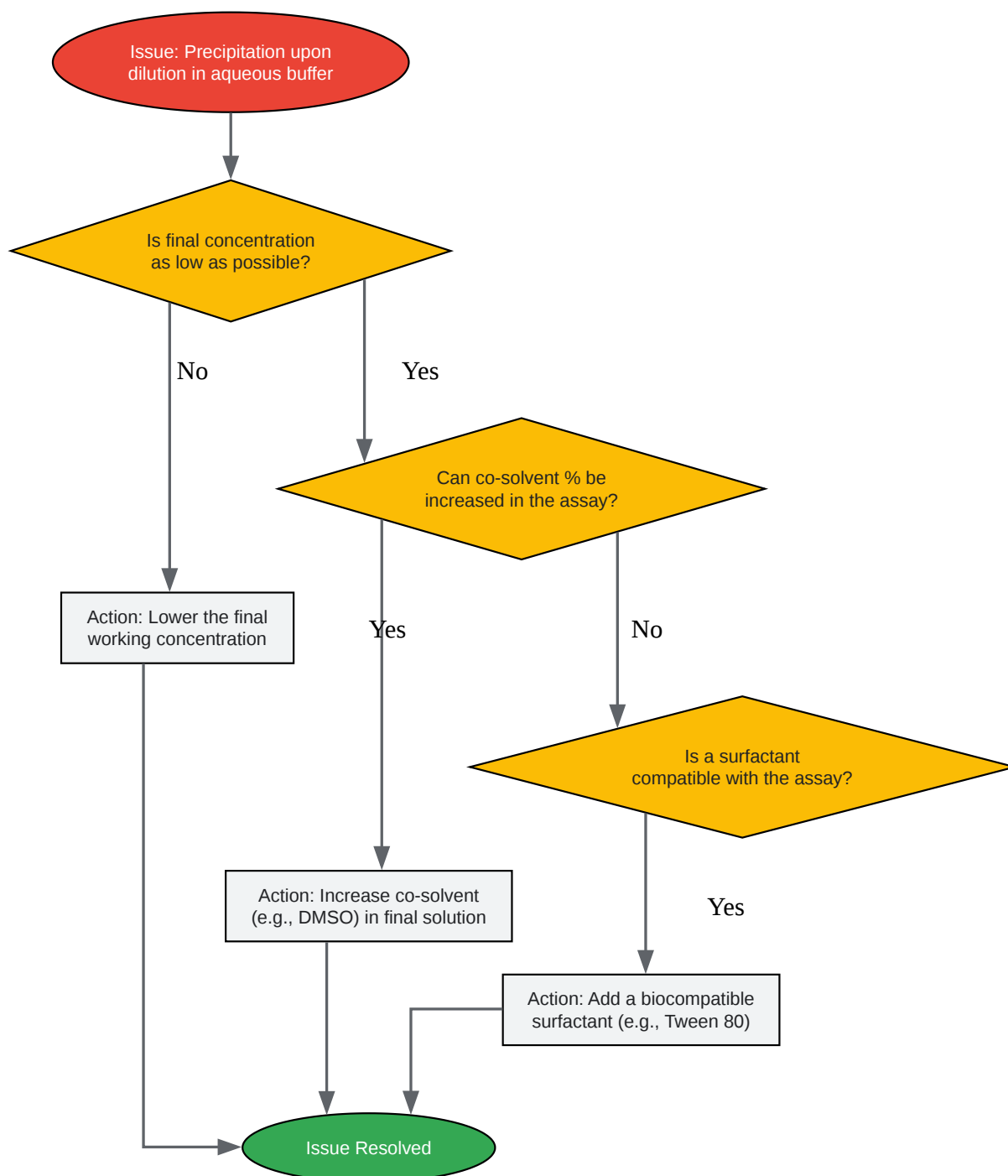
Experimental Workflow



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Caption: Workflow for preparing a **TYRA-200** stock solution in DMSO.

Troubleshooting Logic



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Caption: Decision-making workflow for troubleshooting precipitation issues.

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